Spectroscopic Signature of 4-(Cyclopropylmethoxy)piperidine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-(Cyclopropylmethoxy)piperidine*
CAS No.:	*865106-51-0*
Cat. No.:	*B052871*

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This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **4-(Cyclopropylmethoxy)piperidine**. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data expected for this compound. In the absence of extensive publicly available experimental spectra for this specific molecule, this guide leverages established principles of spectroscopy and data from analogous piperidine and cyclopropyl-containing structures to provide a robust predictive analysis. This approach not only offers a detailed spectral forecast but also serves as a practical framework for the characterization of novel piperidine derivatives.

Introduction: The Structural and Analytical Significance of 4-(Cyclopropylmethoxy)piperidine

4-(Cyclopropylmethoxy)piperidine is a heterocyclic compound featuring a piperidine ring substituted at the 4-position with a cyclopropylmethoxy group. The piperidine moiety is a ubiquitous scaffold in medicinal chemistry, valued for its ability to impart desirable

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pharmacokinetic properties such as improved solubility and basicity. The cyclopropyl group is often introduced to enhance metabolic stability and receptor binding affinity. A thorough understanding of the spectroscopic properties of this molecule is paramount for its unambiguous identification, purity assessment, and for tracking its behavior in biological systems.

This guide will systematically deconstruct the expected ^{1}H NMR, ^{13}C NMR, IR, and MS data for **4-(Cyclopropylmethoxy)piperidine**. Each section will present a detailed protocol for data acquisition, a summary of predicted spectral features, and an in-depth interpretation grounded in established chemical principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. The analysis of ^{1}H and ^{13}C NMR spectra allows for the precise mapping of the carbon-hydrogen framework.

Experimental Protocol: NMR Data Acquisition

A standardized approach to NMR data acquisition is crucial for reproducibility and accurate spectral interpretation.

Sample Preparation:

- Dissolve 5-10 mg of **4-(Cyclopropylmethoxy)piperidine** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.

Instrument Parameters (Typical for a 400 MHz Spectrometer):

- ^{1}H NMR:
  - Pulse Program: Standard single-pulse experiment (e.g., 'zg30').

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- Spectral Width: -2 to 12 ppm.
- Acquisition Time: ~3-4 seconds.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64, depending on sample concentration.

- ^{13}C NMR:
  - Pulse Program: Proton-decoupled experiment (e.g., 'zgpg30').
  - Spectral Width: 0 to 220 ppm.
  - Acquisition Time: ~1-2 seconds.
  - Relaxation Delay: 2 seconds.
  - Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **4-(Cyclopropylmethoxy)piperidine** is expected to be complex due to the overlapping signals of the piperidine ring protons. The chemical shifts are influenced by the electronegativity of the neighboring oxygen and nitrogen atoms and the magnetic anisotropy of the cyclopropyl group.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constants (J, Hz)
H-2, H-6 (axial)	~2.5-2.7	m	2H	
H-2, H-6 (equatorial)	~3.0-3.2	m	2H	
H-3, H-5 (axial)	~1.4-1.6	m	2H	
H-3, H-5 (equatorial)	~1.8-2.0	m	2H	
H-4	~3.4-3.6	m	1H	
-OCH_2-	~3.3-3.5	d	2H	~7.0
Cyclopropyl CH	~0.9-1.1	m	1H	
Cyclopropyl CH_2	~0.5-0.7	m	2H	
Cyclopropyl CH_2'	~0.2-0.4	m	2H	
NH	~1.5-2.5 (broad)	s	1H	

Interpretation:

- The protons on the piperidine ring (H-2, H-3, H-5, H-6) will likely appear as complex multiplets due to geminal and vicinal coupling. The axial and equatorial protons will have different chemical shifts.
- The H-4 proton, being attached to the carbon bearing the ether linkage, is expected to be deshielded and appear around 3.4-3.6 ppm.
- The methylene protons of the cyclopropylmethoxy group (-OCH_2-) are diastereotopic and will likely appear as a doublet due to coupling with the cyclopropyl methine proton.
- The cyclopropyl protons will resonate in the highly shielded upfield region (0.2-1.1 ppm), a characteristic feature of this strained ring system.

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- The N-H proton signal is often broad and its chemical shift can vary with solvent and concentration.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will provide a count of the unique carbon environments in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-2, C-6	~45-50
C-3, C-5	~30-35
C-4	~75-80
-OCH_2-	~70-75
Cyclopropyl CH	~10-15
Cyclopropyl CH_2	~2-5

Interpretation:

- The carbon atoms of the piperidine ring will appear in the aliphatic region. C-2 and C-6, being adjacent to the nitrogen, will be slightly downfield compared to C-3 and C-5.
- The C-4 carbon, directly attached to the electronegative oxygen atom of the ether, will be significantly deshielded and is expected to appear in the 75-80 ppm range.
- The methylene carbon of the ether linkage (-OCH_2-) will also be deshielded, with a predicted chemical shift around 70-75 ppm.
- The cyclopropyl carbons will be found in the upfield region of the spectrum, which is characteristic of these strained three-membered rings.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular

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vibrations.

Experimental Protocol: IR Data Acquisition

Attenuated Total Reflectance (ATR-FTIR):

- Ensure the ATR crystal is clean.
- Place a small amount of the neat liquid or solid sample directly onto the crystal.
- Apply pressure using the anvil to ensure good contact.
- Record the spectrum, typically over a range of 4000-400 cm^{-1}.
- Clean the crystal thoroughly after analysis.

Predicted IR Spectrum

The IR spectrum of **4-(Cyclopropylmethoxy)piperidine** will exhibit characteristic absorption bands corresponding to its key functional groups.

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch	3300-3500	Medium, broad
C-H Stretch (Aliphatic)	2850-3000	Strong
C-H Stretch (Cyclopropyl)	~3100	Medium
C-O Stretch (Ether)	1070-1150	Strong
N-H Bend	1590-1650	Medium
C-H Bend	1350-1480	Medium

Interpretation:

- A broad absorption band in the 3300-3500 cm^{-1} region is a clear indicator of the N-H stretching vibration of the secondary amine in the piperidine ring.

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- Strong bands in the 2850-3000 cm^{-1} range are due to the C-H stretching of the piperidine and methoxy methylene groups.
- A weaker band around 3100 cm^{-1} is characteristic of the C-H stretching vibrations within the cyclopropyl ring.
- A strong, prominent absorption in the 1070-1150 cm^{-1} region is diagnostic for the C-O stretching of the ether linkage.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of its molecular weight and aiding in structural elucidation.

Experimental Protocol: MS Data Acquisition

Electrospray Ionization (ESI-MS):

- Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile, often with a small amount of formic acid to promote protonation.
- Infuse the solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).
- Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.

Predicted Mass Spectrum

The molecular formula of **4-(Cyclopropylmethoxy)piperidine** is $C_9H_{17}NO$, with a monoisotopic mass of 155.1310 g/mol .[1]

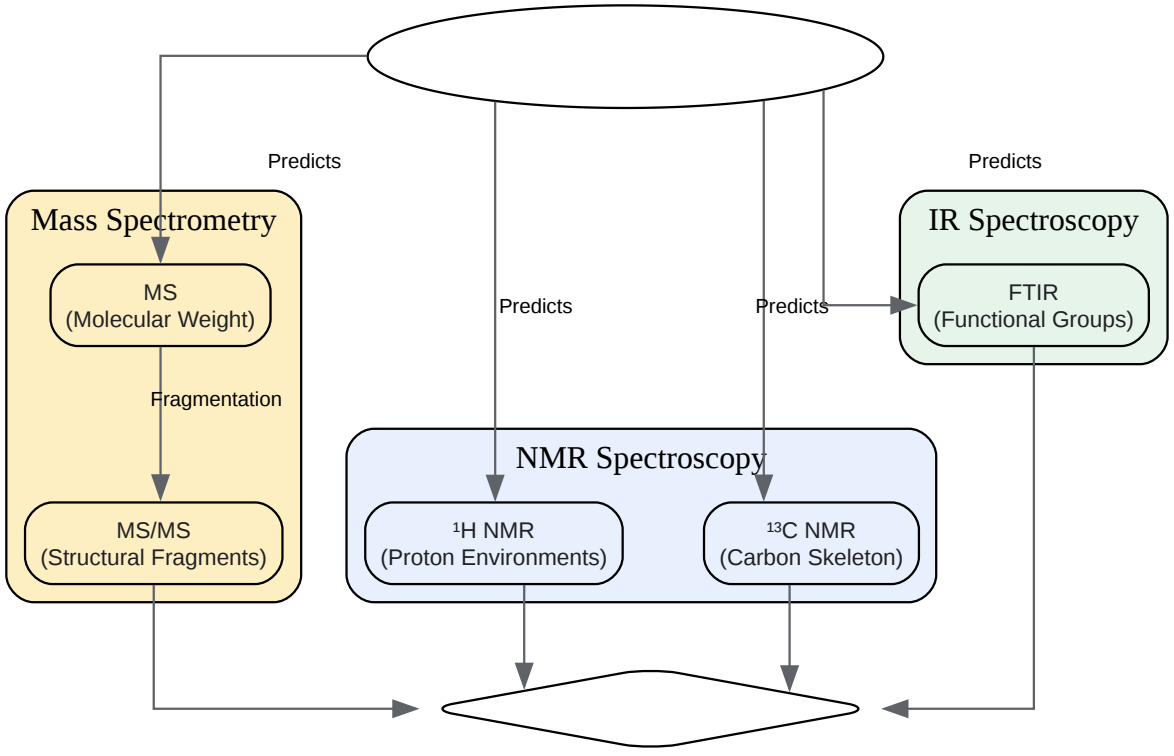
Ion	Predicted m/z	Interpretation
$[M+H]^+$	156.1383	Protonated molecular ion
$[M+Na]^+$	178.1202	Sodium adduct
$[M-H]^-$	154.1237	Deprotonated molecular ion

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Fragmentation Analysis: The fragmentation of the $[M+H]^+$ ion of **4-(Cyclopropylmethoxy)piperidine** is likely to proceed through several key pathways. The fragmentation of piperidine alkaloids often involves the loss of substituents or ring cleavage.[2] [3]

- Loss of the cyclopropylmethyl group: Cleavage of the C-O bond could lead to the loss of a cyclopropylmethyl radical, resulting in a fragment corresponding to 4-hydroxypiperidine.
- Alpha-cleavage: Fragmentation adjacent to the nitrogen atom is a common pathway for amines, leading to the opening of the piperidine ring.
- Cleavage of the ether bond: The ether linkage can also be a site of fragmentation.

A logical workflow for the integrated spectroscopic analysis is depicted below.



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